

(1-Methyl-4-phenylpiperidin-4-yl)methanamine

chemical structure and analysis

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Compound of Interest

Compound Name: (1-Methyl-4-phenylpiperidin-4-yl)methanamine

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An In-depth Technical Guide to **(1-Methyl-4-phenylpiperidin-4-yl)methanamine**: Structure, Synthesis, and Analysis

Abstract

This technical guide provides a comprehensive overview of **(1-methyl-4-phenylpiperidin-4-yl)methanamine**, a piperidine derivative with a unique quaternary carbon at the 4-position. The guide is intended for researchers, scientists, and professionals in drug development and medicinal chemistry. It details the chemical structure, proposes a robust synthetic pathway, and outlines a suite of analytical methodologies for structural confirmation and purity assessment. The protocols described herein are grounded in established chemical principles and supported by data from analogous compounds, offering a self-validating framework for the characterization of this and similar molecules.

Introduction and Structural Elucidation

(1-Methyl-4-phenylpiperidin-4-yl)methanamine is a synthetic compound featuring a 1-methylpiperidine core. Its defining characteristic is the quaternary carbon at the 4-position, simultaneously substituted with a phenyl group and a methanamine ($-\text{CH}_2\text{NH}_2$) group. This structural motif is of significant interest in medicinal chemistry, as the 4-phenylpiperidine scaffold is a core component of various opioid analgesics and other centrally acting agents. The introduction of a methanamine group at this position offers a vector for further chemical modification and exploration of structure-activity relationships (SAR).

The precise chemical structure is crucial for understanding its properties and reactivity.

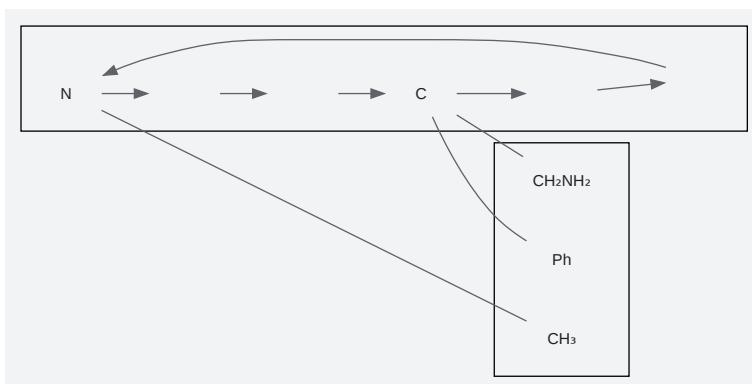
Chemical Structure

The IUPAC name for the target compound is **(1-Methyl-4-phenylpiperidin-4-yl)methanamine**.

Its key structural features are:

- A saturated six-membered piperidine ring.
- A methyl group attached to the piperidine nitrogen (N-1).
- A phenyl group and a methanamine group both attached to the C-4 position.

Below is a 2D representation of the molecule.



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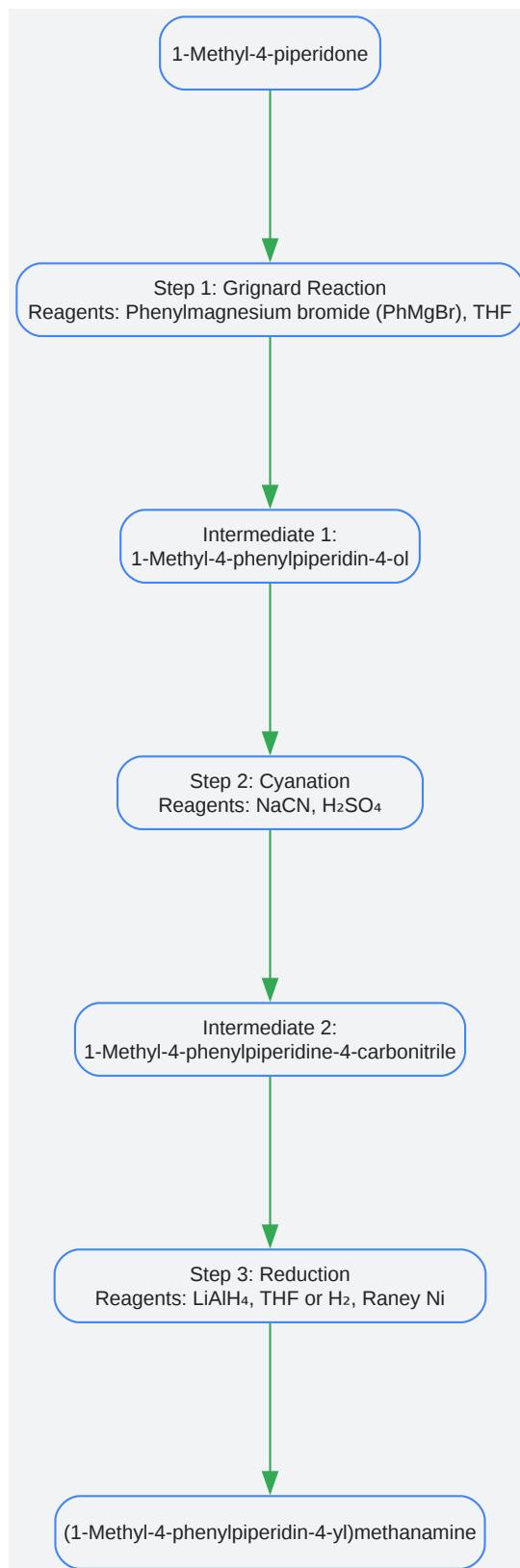
Caption: Chemical structure of **(1-Methyl-4-phenylpiperidin-4-yl)methanamine**.

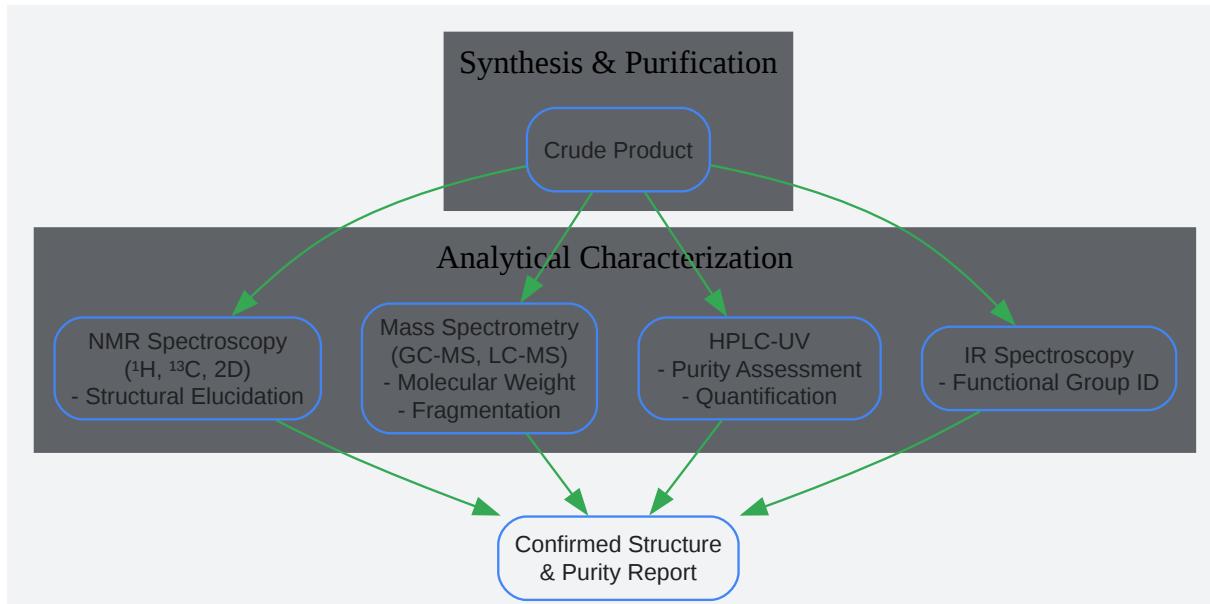
Proposed Synthetic Pathway

As direct synthesis literature for this specific molecule is not readily available, a plausible and robust multi-step synthetic route is proposed. The strategy is designed to build the complex quaternary center on the piperidine ring, starting from a commercially available precursor. The proposed pathway involves three key transformations:

- Phenylation of 1-Methyl-4-piperidone: Introduction of the phenyl group at the 4-position via a Grignard reaction to form the tertiary alcohol intermediate.

- Cyanation: Conversion of the tertiary alcohol to a nitrile to introduce the carbon atom of the future methanamine group.
- Reduction: Reduction of the nitrile group to the primary amine to yield the final product.





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